Understanding lipid transport with BODIPY-Palmitate probe.

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Compound of Interest

Compound Name:	*BODIPY-Palmitate*
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An In-depth Technical Guide to Understanding Lipid Transport with the BODIPY™-Palmitate Probe

For Researchers, Scientists, and Drug Development Professionals

Introduction

The study of lipid metabolism, particularly the transport and trafficking of fatty acids, is critical for understanding numerous physiological and pathological processes, including obesity, diabetes, non-alcoholic fatty liver disease (NAFLD), and cancer.[1][2][3] Visualizing and quantifying the dynamics of fatty acid uptake and intracellular storage is essential for developing therapeutic interventions. The BODIPY™-Palmitate (BODIPY FL C16) probe has emerged as a powerful tool for these investigations.[4][5]

BODIPY-Palmitate is a fluorescently labeled version of palmitic acid, a common 16-carbon saturated fatty acid.[1][6] The boron-dipyrromethene (BODIPY) fluorophore is attached to the omega-carbon of the palmitate chain, allowing it to mimic the behavior of natural long-chain fatty acids.[2][7] It is readily taken up by live cells through the same protein-mediated transport mechanisms as its unlabeled counterpart, making it a reliable tracer for studying lipid transport and metabolism.[2][8] Its bright fluorescence, high quantum yield, and photostability make it

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ideal for various applications, including fluorescence microscopy, flow cytometry, and high-throughput plate-based assays.[5][9][10]

This guide provides a comprehensive overview of the **BODIPY-Palmitate** probe, including its properties, detailed experimental protocols, and data interpretation strategies to facilitate its effective use in lipid transport research.

Core Principles of BODIPY-Palmitate

BODIPY-Palmitate enters cells primarily through protein-mediated transport facilitated by membrane-associated proteins such as CD36 (Fatty Acid Translocase) and Fatty Acid Transport Proteins (FATPs).[1][11] It does not rely on simple membrane diffusion.[2] Once inside the cell, the probe's journey mirrors that of natural palmitate. It can be trafficked by fatty acid-binding proteins (FABPs), incorporated into neutral lipids like triglycerides and cholesteryl esters for storage in lipid droplets (LDs), or directed towards mitochondria for β-oxidation.[1][4][10]

The fluorescence of the BODIPY dye is sensitive to its environment. While it fluoresces in both aqueous and lipid environments, its quantum yield is markedly higher in the nonpolar environment of lipid droplets.[9][10] This property allows for the distinct visualization of fatty acid accumulation within these organelles. The fluorescent tag is positioned on the 16th carbon, which prevents its immediate degradation during β-oxidation, allowing for the tracking of its transport and initial metabolic steps.[2]

Quantitative Data and Probe Specifications

Accurate experimental design requires a clear understanding of the probe's chemical and spectral properties.

Table 1: Chemical and Physical Properties of BODIPY-Palmitate

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Property	Value	Source(s)
Synonyms	BODIPY FL C16, C16 BODIPY, FA16:0-BODIPY	[6][12]
CAS Number	1246809-50-6	[6][13]
Molecular Formula	$C_{28}H_{43}BF_2N_2O_2$	[6]
Molecular Weight	488.5 g/mol	[6]
Purity	≥98%	[6]
Solubility	Soluble in Ethanol (1 mg/ml), DMSO	[6][13]
Storage	Stock solutions: -80°C for up to 6 months; -20°C for up to 1 month. Protect from light.	[12][13]

Table 2: Spectral Properties of BODIPY-Palmitate

Condition	Excitation (λex) Max (nm)	Emission (λem) Max (nm)	Stokes Shift (nm)	Source(s)
General/In Cells	488	508 - 515	20 - 27	[6][7][13][14]
In Methanol	~502.5	~514	~11.5	[9][10]
Bound to FABP	~510	~518	~8	[9][10]

Note: The exact excitation and emission maxima can vary slightly depending on the local environment (e.g., solvent polarity, binding to proteins).[9][10]

Experimental Applications and Protocols

BODIPY-Palmitate is versatile and can be used in multiple assay formats. Below are detailed protocols for the most common applications.

Logical Workflow for a Typical Lipid Uptake Experiment

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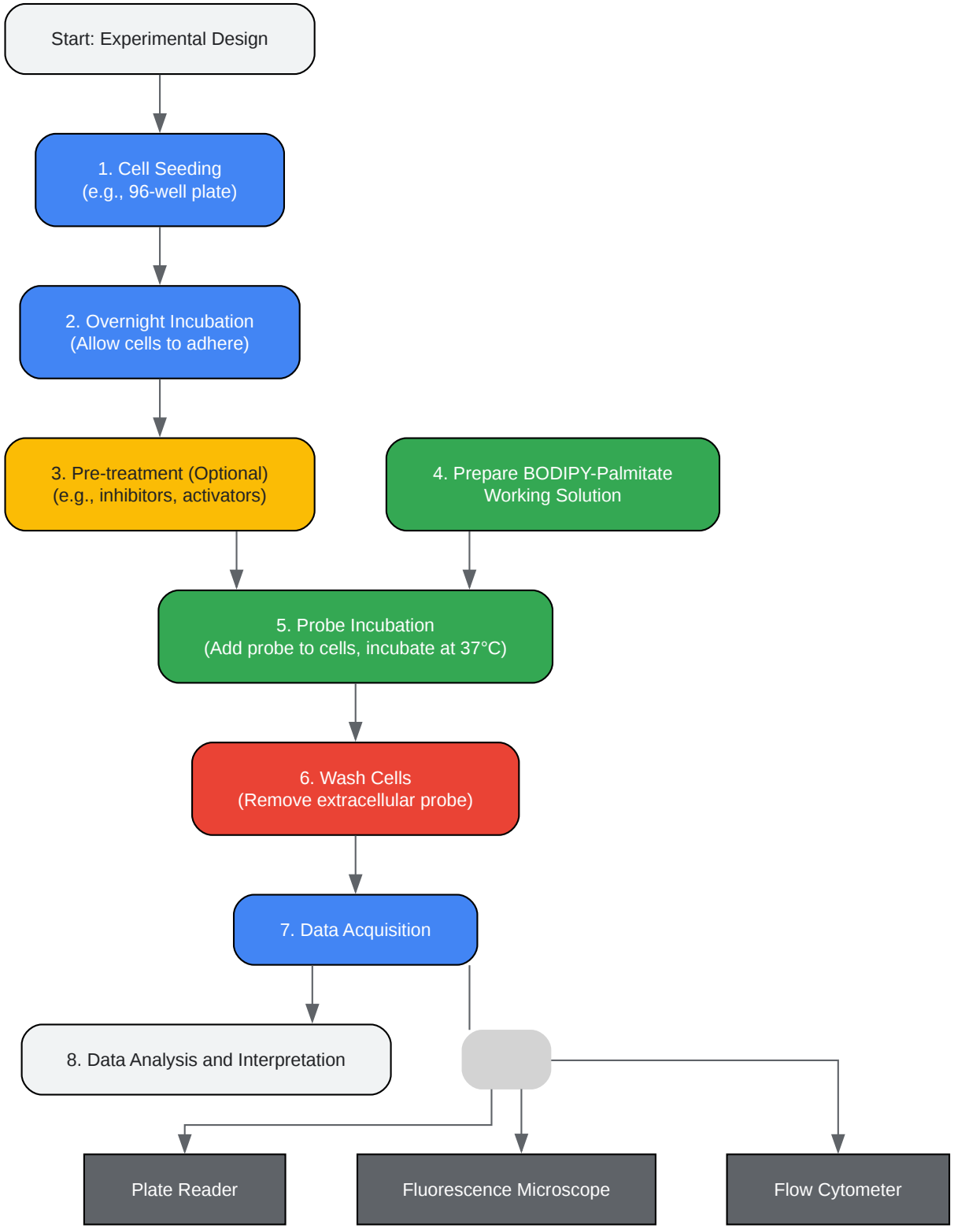
The general workflow for utilizing **BODIPY-Palmitate** involves several key stages, from initial cell preparation to final data analysis.



General Experimental Workflow using BODIPY-Palmitate

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Caption: A flowchart of the typical experimental steps for a **BODIPY-Palmitate** lipid uptake assay.

Protocol 1: Plate Reader-Based Kinetic Fatty Acid Uptake Assay

This high-throughput method is ideal for screening compounds that modulate fatty acid uptake.

1. Materials:

- **BODIPY-Palmitate** stock solution (e.g., 1 mM in DMSO).
- Black, clear-bottom 96-well tissue culture plates.
- Cell culture medium (serum-free for assay).
- Cell-Based Assay Buffer (e.g., Hanks' Balanced Salt Solution - HBSS).
- Fluorescence plate reader with filters for Ex/Em ~488/515 nm and temperature control.

2. Procedure:

- Cell Seeding: Seed cells in a 96-well black, clear-bottom plate at a density that ensures they are ~90% confluent on the day of the assay. Allow cells to adhere overnight at 37°C.[1]
- Pre-treatment: The next day, gently wash the cells with pre-warmed serum-free medium or assay buffer. Add your test compounds (e.g., inhibitors like lipofermata) or vehicle controls and incubate for the desired time at 37°C.[1]
- Probe Preparation: Immediately before use, prepare the **BODIPY-Palmitate** working solution by diluting the stock solution in assay buffer to a final concentration (typically 1-5 µM). Protect the solution from light.[15]
- Uptake Measurement:

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- Set the plate reader to 37°C and configure it for a kinetic read (e.g., readings every 1-2 minutes for 60 minutes) at Ex/Em 488/508 nm.[1]
- Using a multichannel pipette, add an equal volume of the **BODIPY-Palmitate** working solution to each well.[1]
- Immediately start the kinetic read.

- Data Analysis:
  - Subtract the background fluorescence from wells without cells.
  - Plot the fluorescence intensity over time for each condition.
  - The rate of uptake can be determined from the initial slope of the curve. For inhibitor studies, the Area Under the Curve (AUC) can be calculated and used to determine IC_{50} values.[1]

Protocol 2: Fluorescence Microscopy for Intracellular Localization

This method provides spatial information on where the fatty acids are trafficked and stored.

1. Materials:

- Cells cultured on glass-bottom dishes or chamber slides.
- **BODIPY-Palmitate** working solution (1-5 µM).
- Fixative (e.g., 4% paraformaldehyde in PBS), if performing fixed-cell imaging.
- Nuclear counterstain (e.g., Hoechst 33342 or DAPI).
- Other organelle stains (e.g., MitoTracker™ for mitochondria), if desired.
- Fluorescence or confocal microscope with appropriate filter sets.

2. Procedure:

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- Cell Preparation: Seed cells on an appropriate imaging surface and culture until they reach the desired confluency.
- Treatment and Staining: Perform any desired pre-treatments. Wash the cells and incubate with the **BODIPY-Palmitate** working solution for a specific duration (e.g., 15-60 minutes) at 37°C.[15] For pulse-chase experiments, incubate with the probe for a short period, wash, and then incubate in probe-free medium for various chase times.
- Washing and Counterstaining:
  - Gently wash the cells 2-3 times with pre-warmed assay buffer to remove extracellular probe.
  - For live-cell imaging, add fresh buffer and image immediately.[16]
  - For fixed-cell imaging, fix the cells (e.g., 15 minutes with 4% PFA at room temperature), wash with PBS, and then apply counterstains like Hoechst.[17]
- Imaging: Acquire images using a fluorescence microscope. A standard FITC or GFP filter set is appropriate. For detailed localization, confocal microscopy is recommended to minimize out-of-focus light.
- Data Analysis:
  - Use image analysis software (e.g., ImageJ/Fiji) to quantify fluorescence.[16]
  - Measure the number, size, and total fluorescence intensity of lipid droplets per cell.
  - Use co-localization analysis if other organelle markers were used to determine the probe's distribution.

Protocol 3: Flow Cytometry for Population-Level Analysis

Flow cytometry allows for the rapid quantification of fatty acid uptake in thousands of individual cells, making it ideal for studying heterogeneous populations.

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1. Materials:

- Cells grown in suspension or detached from culture plates.
- **BODIPY-Palmitate** working solution (1-5 µM).
- FACS buffer (e.g., PBS with 1-2% BSA).
- Viability dye (e.g., 7-AAD or Propidium Iodide) to exclude dead cells.
- Flow cytometer with a 488 nm laser.

2. Procedure:

- Cell Preparation: Prepare a single-cell suspension at a concentration of approximately $1x10^6$ cells/mL.
- Staining: Add the **BODIPY-Palmitate** working solution to the cell suspension and incubate for the desired time (e.g., 30-60 minutes) at 37°C, protected from light.[15]
- Washing: Centrifuge the cells (e.g., 450 x g for 5 minutes at 4°C), discard the supernatant, and wash twice with cold FACS buffer to stop the uptake and remove the extracellular probe. [15]
- Final Preparation: Resuspend the cells in FACS buffer containing a viability dye. Keep cells on ice until analysis.[14]
- Data Acquisition: Analyze the samples on a flow cytometer, collecting the BODIPY fluorescence in the FITC channel (typically ~515-530 nm). Record at least 10,000-20,000 events per sample.[15]
- Data Analysis:
  - Gate on the live, single-cell population.[15]
  - Quantify the geometric mean fluorescence intensity (MFI) of the BODIPY-positive population.

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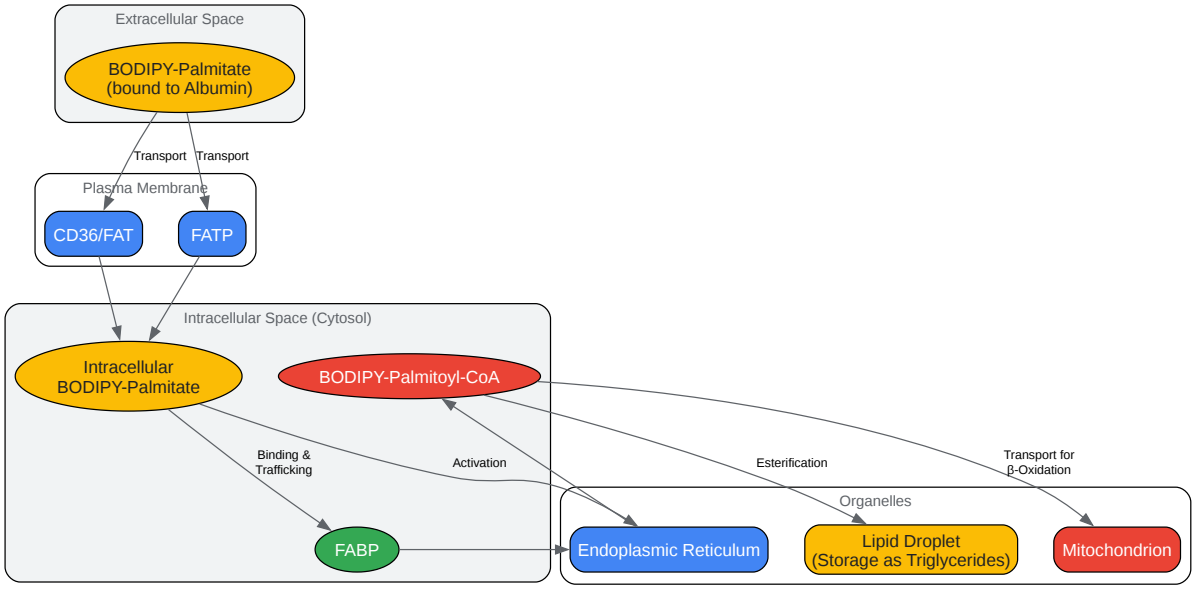
- Compare the MFI between different experimental conditions to assess relative differences in fatty acid uptake.

Signaling Pathways in Fatty Acid Transport

BODIPY-Palmitate can be used to investigate the complex machinery of fatty acid transport and metabolism. The diagram below illustrates the key steps involved in the uptake and intracellular fate of long-chain fatty acids.



Cellular Fatty Acid Transport and Metabolism Pathway

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Caption: Key pathways for cellular uptake and metabolism of long-chain fatty acids like palmitate.

Advantages and Limitations

While a powerful tool, it is important to understand the advantages and limitations of **BODIPY-Palmitate**.

Advantages:

- Physiological Relevance: It is transported by the same mechanisms as natural long-chain fatty acids.[2][8]
- High Sensitivity: The BODIPY fluorophore has a high fluorescence quantum yield, allowing for detection at low concentrations.[9][10]
- Versatility: Suitable for a wide range of applications, including live-cell imaging, fixed-cell analysis, flow cytometry, and high-throughput screening.[1][14][16]
- Photostability: More photostable than other dyes like Nile Red, making it better for time-lapse imaging.[16]
- Low Cytotoxicity: Generally well-tolerated by cells at typical working concentrations.[5]

Limitations:

- Potential for Artifacts: The addition of the bulky BODIPY group may alter the metabolic fate of the fatty acid compared to its natural counterpart, particularly in downstream pathways. Some studies show little to no esterification under certain conditions.[4][18]
- Self-Quenching: At very high concentrations, BODIPY dyes can exhibit self-quenching, where fluorescence intensity no longer increases linearly with concentration.[19]
- Signal Interpretation: While the probe is a good indicator of uptake and trafficking to lipid droplets, its fluorescence may not always directly correlate with the overall rate of lipid peroxidation or complex metabolic flux.[20]

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- Environmental Sensitivity: The probe's fluorescence can be influenced by the polarity of its environment, which should be considered during quantitative analysis.[9]

Conclusion

The **BODIPY-Palmitate** fluorescent probe is an indispensable tool for researchers investigating the cellular dynamics of long-chain fatty acids. Its ability to mimic natural palmitate allows for the detailed study of transport, intracellular trafficking, and storage in lipid droplets. By leveraging the protocols and understanding the principles outlined in this guide, researchers in basic science and drug development can effectively quantify and visualize lipid transport, leading to new insights into metabolic diseases and the identification of novel therapeutic targets.

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